

8-(Phenylazo)guanine: A Potential Probe for Unraveling Nucleic Acid Dynamics

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Compound of Interest

Compound Name: 8-(Phenylazo)guanine

Cat. No.: B15375342

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

The study of nucleic acid dynamics is paramount to understanding fundamental biological processes such as DNA replication, transcription, and repair, as well as for the development of novel therapeutic agents. Fluorescent and photoswitchable probes that can be incorporated into DNA and RNA are invaluable tools for monitoring these dynamic events in real-time. **8-(Phenylazo)guanine** is an azobenzene-modified guanine analogue that holds significant potential as such a probe. The azobenzene moiety is a well-established photoswitch that can undergo reversible isomerization between its trans and cis forms upon irradiation with light of specific wavelengths. This photoisomerization induces a significant conformational change, which can be harnessed to modulate and report on the local environment and dynamics of nucleic acid structures.

These application notes provide an overview of the potential applications of **8-(phenylazo)guanine** as a probe for nucleic acid dynamics and offer generalized protocols for its use. It is important to note that while the principles are based on the well-documented behavior of azobenzene derivatives in nucleic acids, specific experimental data for **8-(phenylazo)guanine** as a dynamic probe is limited. Therefore, the provided protocols are intended as a starting point for experimental design and will require optimization.

Principle of Action

The utility of **8-(phenylazo)guanine** as a probe is rooted in the photophysical properties of its azobenzene group. The trans isomer is thermodynamically more stable and has a planar conformation, allowing it to intercalate or stack within the nucleic acid duplex with minimal distortion. The cis isomer is non-planar and more bulky, leading to a disruption of the local nucleic acid structure. The reversible photoisomerization between these two states can be used to:

- **Modulate Nucleic Acid Structure:** Induce localized conformational changes in DNA or RNA, such as the destabilization of a duplex or the alteration of a G-quadruplex structure.
- **Report on the Environment:** The spectroscopic properties of the azobenzene moiety, including its absorption spectrum, are sensitive to the local microenvironment. Changes in nucleic acid conformation, binding of proteins, or the presence of mismatches can alter these properties, providing a readout of the dynamic event.

Potential Applications

- **Monitoring DNA Hybridization and Melting:** The change in the absorption spectrum or fluorescence of **8-(phenylazo)guanine** upon hybridization of two complementary strands can be used to monitor the kinetics and thermodynamics of duplex formation.
- **Detecting Single Nucleotide Polymorphisms (SNPs):** A mismatch in the vicinity of the **8-(phenylazo)guanine** probe can alter the local duplex stability and, consequently, the spectroscopic properties of the azobenzene moiety.
- **Probing DNA-Protein Interactions:** The binding of a protein to a nucleic acid sequence containing **8-(phenylazo)guanine** can restrict the conformational freedom of the azobenzene group, leading to detectable changes in its spectroscopic signature.
- **Controlling Nucleic Acid Nanostructures:** The photoisomerization of **8-(phenylazo)guanine** can be used as a trigger to control the assembly and disassembly of DNA-based nanostructures.
- **Light-activated Drug Release:** By incorporating **8-(phenylazo)guanine** into an aptamer or other functional nucleic acid, it may be possible to control its binding to a target molecule

with light, enabling spatiotemporal control of drug release.

Data Presentation

The following tables summarize hypothetical quantitative data for **8-(phenylazo)guanine** as a nucleic acid probe. These values are based on typical data for other azobenzene-modified nucleosides and should be experimentally determined for **8-(phenylazo)guanine**.

Table 1: Spectroscopic Properties of **8-(Phenylazo)guanine**

Property	trans-8-(Phenylazo)guanine	cis-8-(Phenylazo)guanine
Absorption Maximum (λ_{max})	~320-350 nm (π - π^* transition)	~320-350 nm (π - π^* transition)
~440-450 nm (n- π^* transition)	~440-450 nm (n- π^* transition)	
Molar Extinction Coefficient (ϵ) at π - π^* λ_{max}	High	Low
Molar Extinction Coefficient (ϵ) at n- π^* λ_{max}	Low	High
Isomerization Wavelength (trans to cis)	~320-380 nm (UV light)	
Isomerization Wavelength (cis to trans)	> 400 nm (Visible light) or thermal	

Table 2: Hypothetical Hybridization Dynamics Data

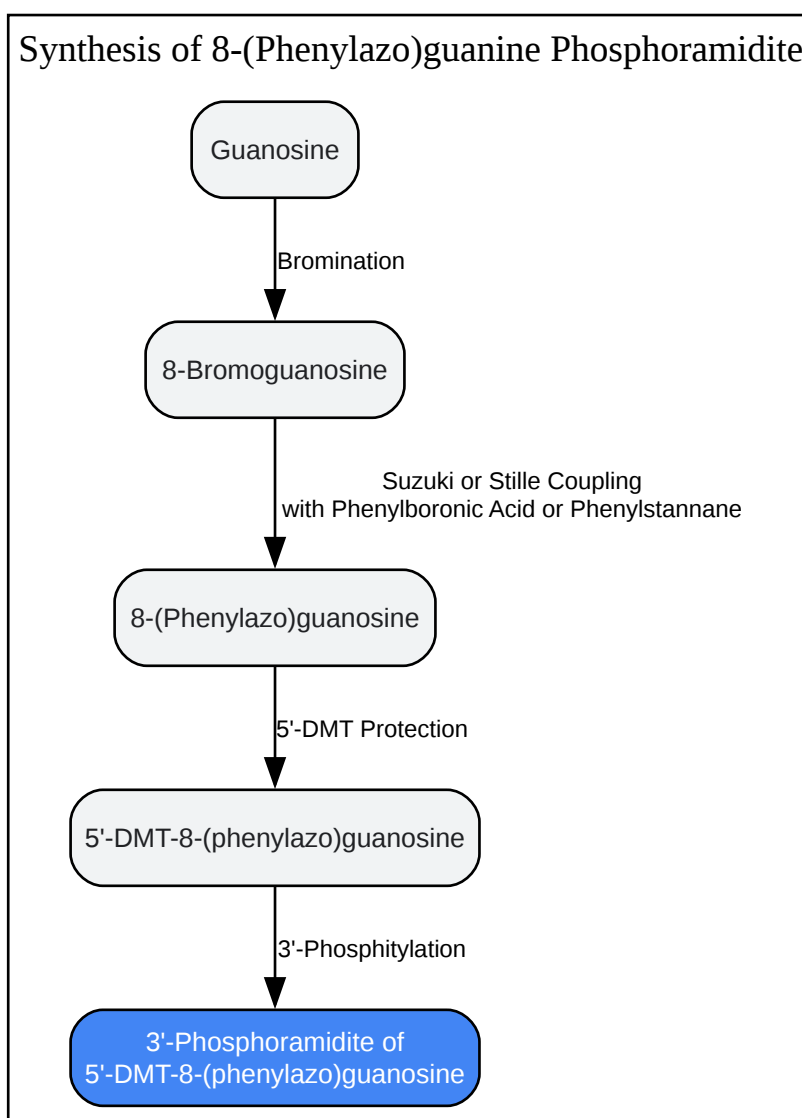
Parameter	Matched Duplex	Mismatched Duplex
Melting Temperature (T _m)		
Change upon trans-to-cis Isomerization	-5 to -10 °C	-2 to -5 °C
Change in Absorbance at 340 nm upon Hybridization (Hypochromicity)	15-25%	5-10%
Association Rate Constant (k _a)	10 ⁵ - 10 ⁶ M ⁻¹ s ⁻¹	10 ⁴ - 10 ⁵ M ⁻¹ s ⁻¹
Dissociation Rate Constant (k _d)	10 ⁻³ - 10 ⁻⁴ s ⁻¹	10 ⁻² - 10 ⁻³ s ⁻¹

Experimental Protocols

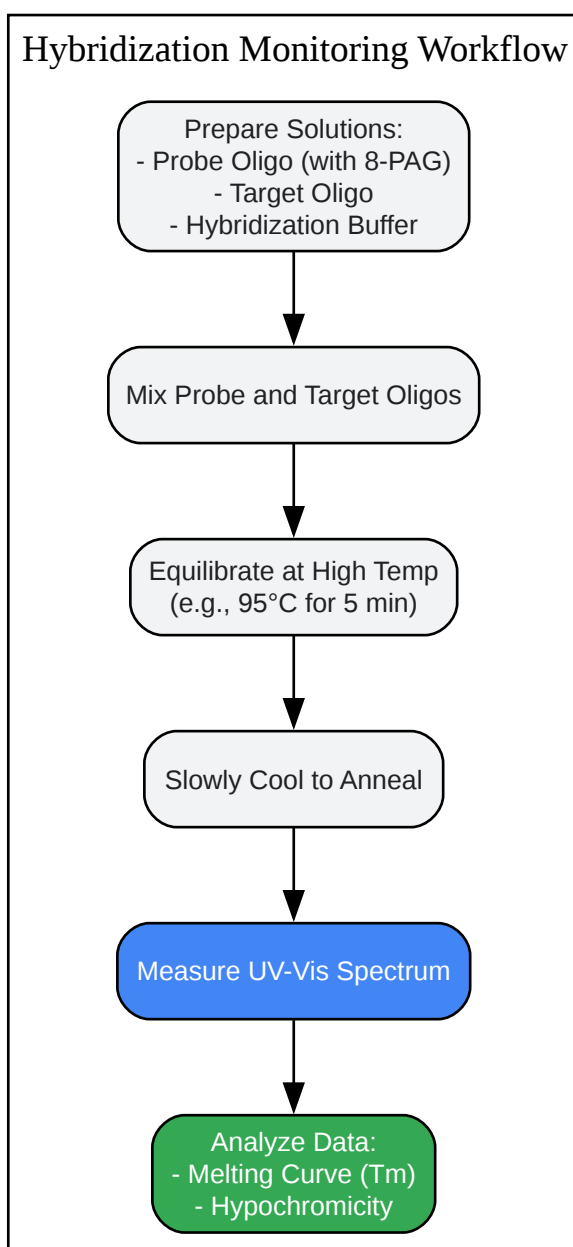
Protocol 1: Synthesis of 8-(Phenylazo)guanine Phosphoramidite

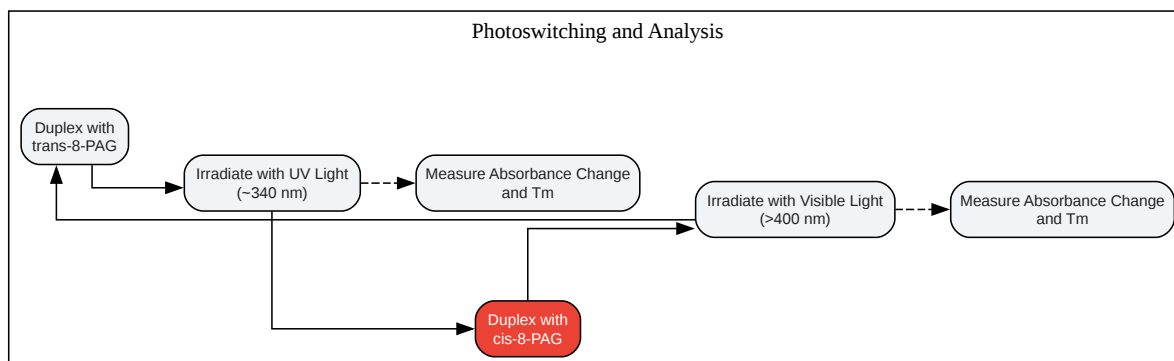
This protocol outlines a general strategy for the synthesis of the phosphoramidite of **8-(phenylazo)guanine**, which is required for its incorporation into oligonucleotides via automated DNA/RNA synthesis.

Synthesis of 8-(Phenylazo)guanine Phosphoramidite



Hybridization Monitoring Workflow





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